

JWZ-5-13 stability and storage conditions

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Compound of Interest

Compound Name: JWZ-5-13

Cat. No.: B15542414

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Technical Support Center: JWZ-5-13

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of the CDK7 degrader, **JWZ-5-13**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **JWZ-5-13**?

For long-term storage, the solid powder of **JWZ-5-13** should be stored at -20°C, where it is stable for up to 12 months. For shorter periods, it can be stored at 4°C for up to 6 months.^[1]

Q2: What are the recommended storage conditions for **JWZ-5-13** once it is dissolved in a solvent?

Once dissolved, it is recommended to store the **JWZ-5-13** solution at -80°C for a stability of up to 6 months.^[1] Alternatively, it can be stored at -20°C for the same duration.^[1]

Q3: I left the solid **JWZ-5-13** at room temperature for a few hours. Is it still usable?

While detailed room temperature stability data is not available, short excursions from the recommended storage temperatures may not significantly impact the compound's integrity. However, for best results and to minimize potential degradation, it is crucial to adhere to the specified storage conditions. If you have concerns about the compound's performance, we recommend running a small-scale pilot experiment to validate its activity.

Q4: Can I freeze and thaw the **JWZ-5-13** solution multiple times?

To maintain the integrity of the compound, it is advisable to avoid multiple freeze-thaw cycles. We recommend aliquoting the stock solution into single-use vials to prevent degradation that can occur with repeated temperature fluctuations.

Q5: What solvents are suitable for dissolving **JWZ-5-13**?

JWZ-5-13 is soluble in DMSO.^[1] For cell-based assays, ensure the final concentration of the solvent is compatible with your experimental system and does not cause cellular toxicity.

Stability and Storage Conditions Summary

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 Months
	4°C	6 Months
In Solvent	-80°C	6 Months
	-20°C	6 Months

Experimental Protocols

Detailed experimental protocols for utilizing **JWZ-5-13** are typically specific to the cell lines and assays being performed. However, a general protocol for preparing a stock solution is provided below.

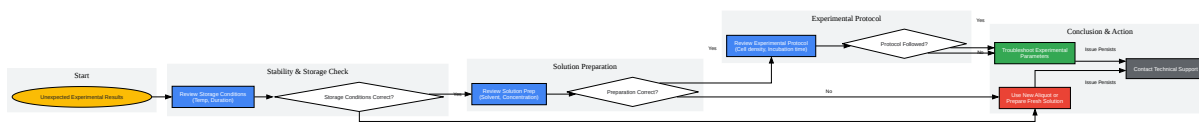
Preparation of **JWZ-5-13** Stock Solution (Example)

- Warm the Vial: Allow the vial of solid **JWZ-5-13** to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Add the desired volume of dimethyl sulfoxide (DMSO) to the vial to achieve the target stock concentration (e.g., 10 mM).
- Dissolution: Gently vortex or sonicate the vial to ensure the compound is completely dissolved.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C or -20°C as recommended.

Troubleshooting and Logical Workflow

The following diagram illustrates a logical workflow for troubleshooting common issues related to **JWZ-5-13** stability and experimental outcomes.



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Caption: Troubleshooting workflow for **JWZ-5-13** experiments.

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References

- 1. JWZ-5-13 | CDK7 degrader | Probechem Biochemicals [probechem.com]

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